

# Chemical synthesis and purification of Guanadrel Sulfate

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## Compound of Interest

Compound Name: Guanadrel Sulfate

Cat. No.: B1672425

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An In-Depth Technical Guide to the Chemical Synthesis and Purification of **Guanadrel Sulfate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical synthesis and purification of **Guanadrel Sulfate**, an antihypertensive agent. The information is compiled from established scientific literature and patents, offering detailed protocols and quantitative data to support research and development activities in medicinal chemistry and drug manufacturing.

## Chemical Synthesis of Guanadrel

The synthesis of guanadrel, chemically known as (1,4-dioxaspiro[4.5]decan-2-ylmethyl)guanidine, is a multi-step process. The most referenced synthetic route involves the reaction of (1,4-dioxaspiro[4.5]decan-2-yl)methylamine with a guanylation agent. A common and effective method for guanylation is the use of 3,5-dimethylpyrazole-1-carboxamidinium nitrate in the presence of a base.

## Experimental Protocol for Guanadrel Synthesis

The following protocol is a detailed method for the synthesis of guanadrel:

- Guanylation Reaction:
  - To a solution of (1,4-dioxaspiro[4.5]decan-2-yl)methylamine (1 equivalent) in a suitable solvent such as ethanol, add 3,5-dimethylpyrazole-1-carboxamidinium nitrate (1.1

equivalents).

- The reaction mixture is stirred at reflux for a specified period, typically several hours, to ensure the completion of the guanylation reaction.
- The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up and Isolation:
  - Upon completion, the reaction mixture is cooled to room temperature.
  - The solvent is removed under reduced pressure to yield the crude product.
  - The crude guanadrel is then subjected to purification to remove unreacted starting materials and byproducts.

## Purification of Guanadrel and Formation of Guanadrel Sulfate

Purification of the synthesized guanadrel is critical to ensure its suitability for pharmaceutical applications. The free base form of guanadrel is typically purified before its conversion to the sulfate salt.

### Experimental Protocol for Purification and Salt Formation

- Purification of Guanadrel Free Base:
  - The crude guanadrel can be purified by column chromatography on silica gel using an appropriate eluent system, such as a mixture of dichloromethane and methanol, to isolate the pure free base.
- Formation of **Guanadrel Sulfate**:
  - The purified guanadrel free base is dissolved in a suitable solvent, for example, ethanol.
  - A stoichiometric amount of sulfuric acid (0.5 equivalents for the hemisulfate salt) dissolved in the same solvent is added dropwise to the guanadrel solution with stirring.

- The addition of sulfuric acid leads to the precipitation of **Guanadrel Sulfate**.
- Recrystallization of **Guanadrel Sulfate**:
  - The precipitated **Guanadrel Sulfate** is collected by filtration.
  - For further purification, the salt is recrystallized from a suitable solvent system, such as a mixture of methanol and ether. The solid is dissolved in a minimal amount of hot methanol, and ether is added until turbidity is observed. The solution is then allowed to cool slowly to facilitate the formation of high-purity crystals.
  - The recrystallized **Guanadrel Sulfate** is collected by filtration, washed with a cold solvent, and dried under vacuum.

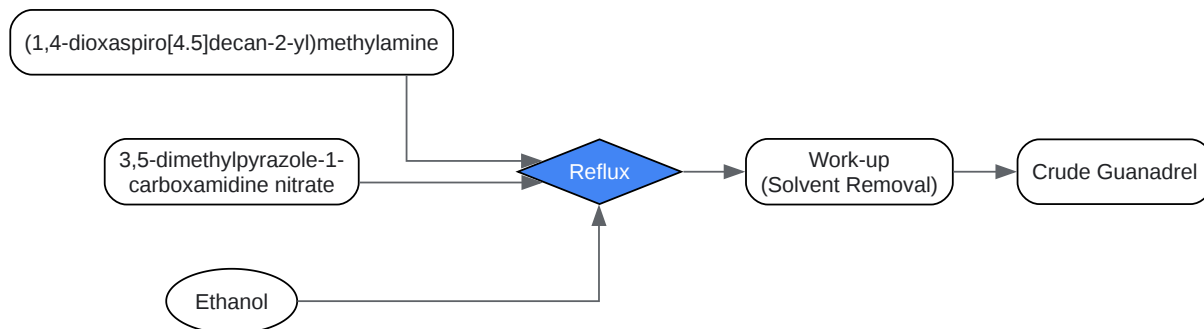
## Quantitative Data

The following table summarizes key quantitative data related to the synthesis and properties of **Guanadrel Sulfate**.

Parameter	Value	Reference
Guanadrel Synthesis		
Molar Ratio of Amine to Guanylating Agent	1 : 1.1	General synthetic knowledge
Guanadrel Sulfate Properties		
Melting Point	213.5-215 °C	[1]

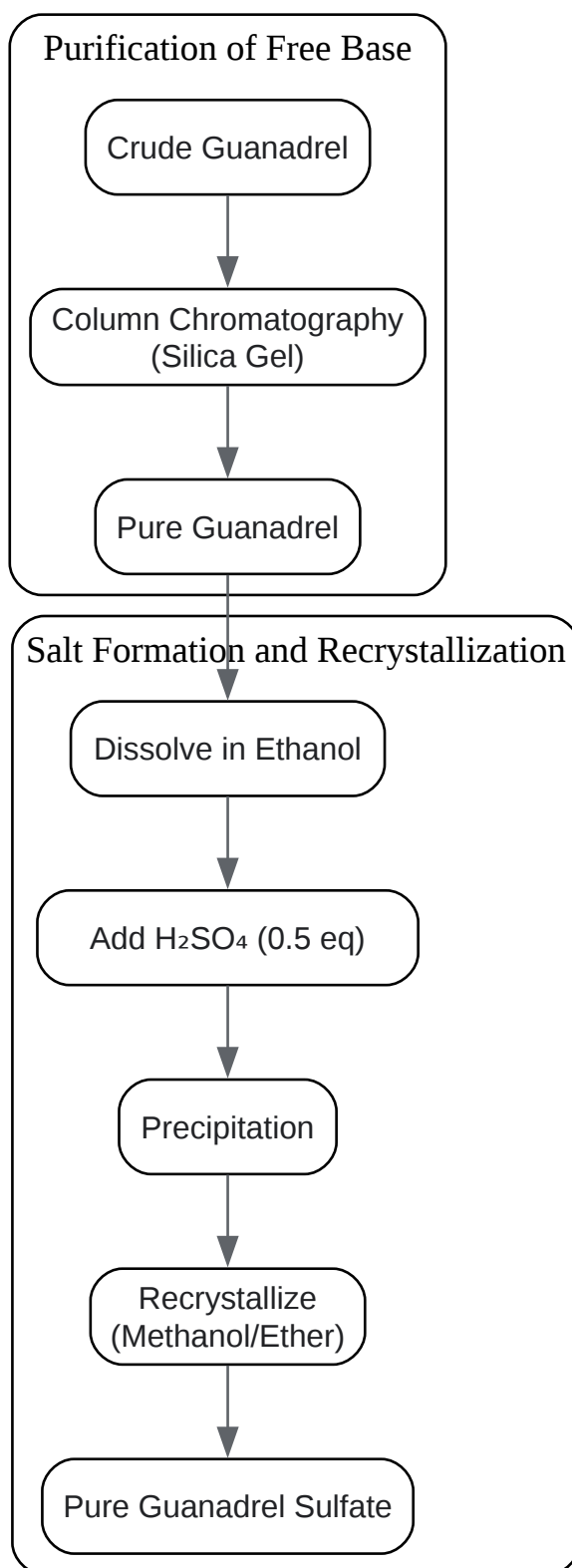
## Visualizing the Process

To better illustrate the synthesis and purification workflows, the following diagrams are provided.



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Caption: Synthetic pathway for Guanadrel.



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Caption: Workflow for the purification of Guanadrel and formation of its sulfate salt.

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## References

- 1. kaggle.com [kaggle.com]
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